

Technical Guide: Biological Role of 10-Methyltridecanoic Acid in Microorganisms[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 10-Methyltridecanoic Acid

Cat. No.: B1260040

[Get Quote](#)

Executive Summary & Chemical Identity

10-Methyltridecanoic Acid (10-MTA) is a mid-chain branched fatty acid (MCBFA) that serves as a specialized modulator of membrane biophysics in bacteria.[1] Unlike canonical iso- (terminal branching) or anteiso- (penultimate branching) fatty acids, 10-MTA possesses a methyl group positioned deeper within the acyl chain (C-10 relative to the carboxyl group).[1]

This structural anomaly creates a significant "kink" in the lipid bilayer, disrupting Van der Waals packing more effectively than terminal branching.[1] Consequently, 10-MTA acts as a potent cryoprotectant and fluidity enhancer, allowing microorganisms to survive thermal downshifts and metabolic stress.[1]

Chemical Profile[1][2][3][4][5][6][7][8][9]

- IUPAC Name: **10-Methyltridecanoic acid**[1][2][3][4]
- Formula: C

H

O

- Classification: Mid-chain Branched Fatty Acid (MCBFA)
- Primary Biological Context: Stress-induced membrane remodeling (e.g., in *Listeria monocytogenes* under cold stress) and constitutive membrane components in select Actinomycetales.[\[1\]](#)

Physiological Role: The Mechanics of Homeoviscous Adaptation

The primary biological mandate of 10-MTA is the preservation of the liquid-crystalline phase of the bacterial membrane.

Cryotolerance and Membrane Fluidity

In low-temperature environments (e.g., 4°C - 10°C), bacterial membranes undergo a phase transition from a fluid state to a rigid "gel" state, halting transport proteins and enzymatic activity.[\[1\]](#)

- Mechanism: The methyl branch at position 10 introduces steric hindrance that prevents the acyl chains of phospholipids from packing tightly.[\[1\]](#)
- Efficacy: Research demonstrates that *Listeria monocytogenes* incorporates 10-MTA (up to 14.4% of total lipids) when specific precursors are available, effectively substituting for native anteiso-C15:0 to maintain fluidity at 10°C.[\[1\]](#)
- Causality: The presence of 10-MTA directly lowers the phase transition temperature () of the membrane, preserving the proton motive force (PMF) and ATPase function under cold stress.

Precursor-Directed Plasticity

10-MTA is not always a constitutive lipid; it represents metabolic plasticity.[\[1\]](#) Its synthesis is often triggered by the bioavailability of non-native substrates (e.g., 2-methylpentanoic acid) which the bacterium scavenges and incorporates via the promiscuity of the FabH enzyme (see Section 3). This suggests 10-MTA is a "survival lipid" utilized when canonical precursors (isoleucine/leucine) are limited or when environmental carboxylic acids are abundant.[\[1\]](#)

Biosynthetic Pathway: The FabH Gatekeeper

Mechanism

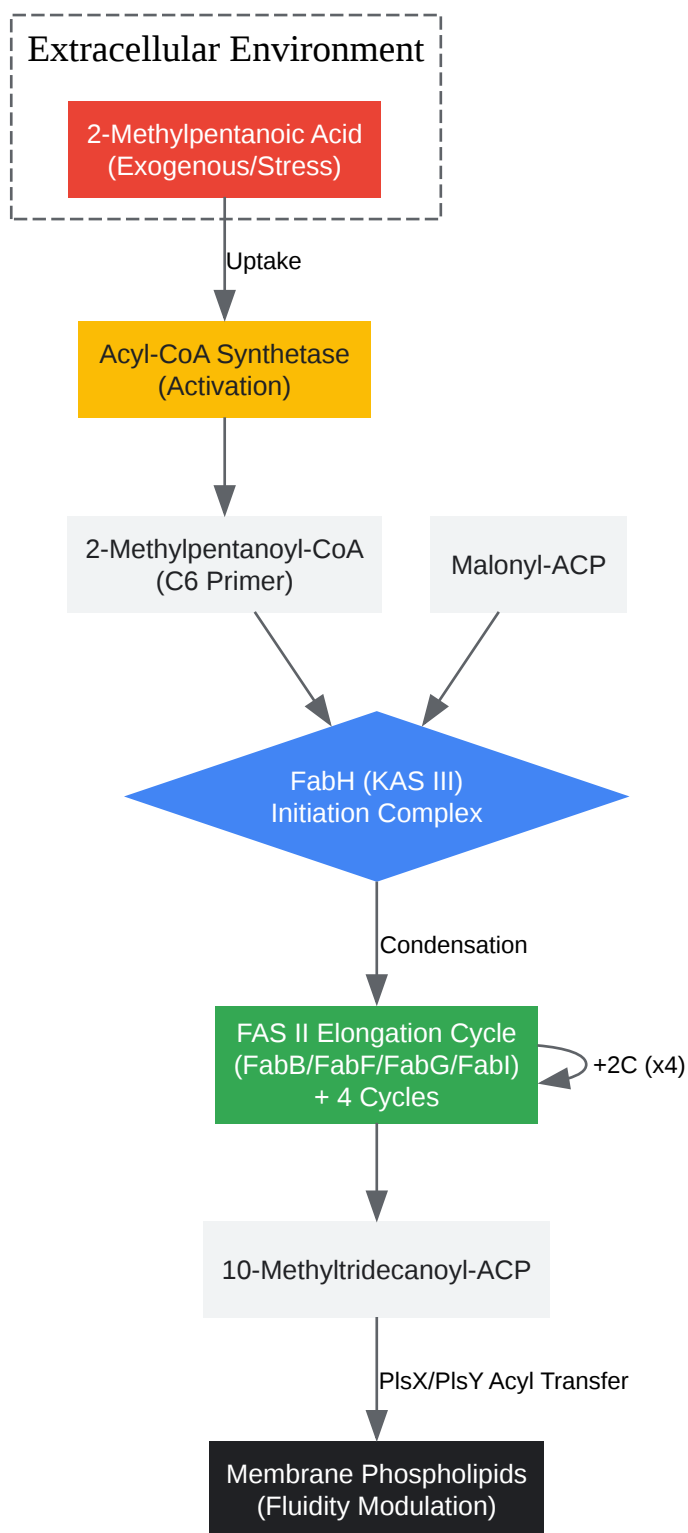
The synthesis of 10-MTA relies on the Type II Fatty Acid Synthesis (FAS II) system, specifically the substrate specificity of the initiation condensing enzyme, FabH (3-ketoacyl-ACP synthase III).

Mechanism of Synthesis[9][11]

- **Primer Activation:** The bacterium uptakes or generates 2-methylpentanoic acid (a C6 precursor).[1] This is converted to 2-methylpentanoyl-CoA.[1]
- **Initiation (FabH):** FabH catalyzes the condensation of 2-methylpentanoyl-CoA with Malonyl-ACP.[1] This is the rate-limiting step that defines the branching pattern.[1]
 - **Note:** Standard BCFAs use Isovaleryl-CoA or 2-methylbutyryl-CoA.[1] The acceptance of the C6 primer yields the unique "10-methyl" position after elongation.[1]
- **Elongation (FAS II Cycle):** The chain is elongated by the sequential addition of 2-carbon units (via Malonyl-ACP) by FabB/FabF.[1]
 - **Calculation:** C6 primer + (4 C2 elongation steps) = C14 total chain length (Tridecanoic backbone + Methyl).[1]
- **Termination:** The acyl chain is transferred to glycerol-3-phosphate to form phospholipids (e.g., Phosphatidylglycerol).[1]

Pathway Visualization

The following diagram illustrates the precursor-directed synthesis of 10-MTA and its integration into the membrane.



[Click to download full resolution via product page](#)

Caption: Figure 1: Precursor-directed biosynthesis of **10-Methyltridecanoic Acid** via the promiscuous FabH initiation pathway in *Listeria monocytogenes*.^[1]

Experimental Protocols: Induction & Characterization

To study 10-MTA, researchers must induce its production via precursor feeding, as it may not be present in high titers under standard laboratory conditions (BHI/LB media at 37°C).[\[1\]](#)

Protocol A: Induction of 10-MTA in *Listeria monocytogenes*

Objective: Force the incorporation of 10-MTA to study membrane phase transition.[\[1\]](#)

- Strain Selection: Use *L. monocytogenes* strain 10403S or a BCFA-deficient mutant (e.g.,) to reduce background noise from native iso/anteiso lipids.[\[1\]](#)
- Media Preparation: Prepare Defined Medium (DM) supplemented with 1 mM 2-methylpentanoic acid (Sigma-Aldrich).
 - Control: DM with standard amino acids (Ile, Leu, Val) only.[\[1\]](#)
- Culturing: Inoculate strains and incubate at 10°C (cold stress) and 37°C (control) until mid-log phase (OD ~ 0.5).
 - Rationale: Cold stress upregulates enzymes required for fluid lipid incorporation; the precursor directs the specificity.[\[1\]](#)
- Harvest: Centrifuge at 5,000 x g for 10 min at 4°C. Wash pellets twice with PBS.

Protocol B: Lipid Extraction and GC-MS Analysis

Objective: Validate the presence and quantify the abundance of 10-MTA.

Step	Procedure	Critical Parameter
1. Saponification	Resuspend pellet in 1 mL Reagent 1 (NaOH in Methanol/Water).[1] Vortex 10s. Heat at 100°C for 30 min.	Cleaves fatty acids from glycerol backbone.[1]
2. Methylation	Add 2 mL Reagent 2 (HCl in Methanol).[1] Heat at 80°C for 10 min.	Converts free fatty acids to FAMES (Fatty Acid Methyl Esters) for volatility.[1]
3. Extraction	Add 1.25 mL Hexane/MTBE (1:1). Rotate end-over-end for 10 min. Discard lower aqueous phase.[1]	FAMES partition into the organic phase.[1]
4. Wash	Add 3 mL dilute NaOH (0.3 M).[1] Rotate 5 min. Remove organic phase for analysis.[1]	Removes acid residue to protect GC column.[1]
5. GC-MS Setup	Column: HP-5ms or DB-Fatwax UI (30m x 0.25mm).[1] Carrier: Helium @ 1 mL/min.[1]	Splitless injection.[1]
6. Identification	Monitor for M ⁺ ion at m/z 242 (C ₁₅ H ₃₀ O ₂ methyl ester).[1] Look for characteristic fragmentation: m/z 74 (McLafferty) and specific mid-chain cleavage patterns.[1]	Compare Retention Time (RT) against anteiso-C _{15:0} standard (10-MTA typically elutes slightly earlier or later depending on polarity).

Pharmacological & Industrial Relevance[9]

Antimicrobial Resistance (AMR)

The presence of 10-MTA alters the membrane's permeability barrier.[1]

- **Cationic Peptides:** The altered packing density may reduce the susceptibility to cationic antimicrobial peptides (CAMPs) like nisin or defensins by preventing the formation of stable pores.

- Drug Uptake: Increased fluidity at lower temperatures can inadvertently increase the passive diffusion of hydrophobic antibiotics, making the induction of 10-MTA a potential strategy to sensitize bacteria to specific drugs in cold-chain storage environments.[\[1\]](#)

Liposomal Drug Delivery

Synthetic analogs of 10-MTA are valuable in liposome engineering.[\[1\]](#)

- Thermosensitivity: Liposomes incorporating 10-MTA analogs can be engineered to release their payload at specific transition temperatures ([\[1\]](#))[\[1\]](#)
- Stability: The mid-chain branch provides "steric shielding," potentially increasing liposome resistance to serum lipases compared to straight-chain lipids.[\[1\]](#)

References

- Zhu, K., et al. (2005). "Chain C6 Carboxylic Acids Result in Increased Growth, Novel 'Unnatural' Fatty Acids and Increased Membrane Fluidity in a *Listeria monocytogenes* Branched-Chain Fatty Acid-Deficient Mutant."[\[1\]](#) Journal of Bacteriology.
- Sun, Y., & Wilkinson, B. J. (2008). "Influence of Fatty Acid Precursors, Including Food Preservatives, on the Growth and Fatty Acid Composition of *Listeria monocytogenes* at 37 and 10°C." Applied and Environmental Microbiology.[\[1\]](#)
- Yoon, Y., et al. (2013). "Membrane fluidity and homeoviscous adaptation in *Listeria monocytogenes*."[\[1\]](#) Food Microbiology.
- Kaneda, T. (1991). "Iso- and anteiso-fatty acids in bacteria: biosynthesis, function, and taxonomic significance."[\[1\]](#) Microbiological Reviews.
- Singh, V.K., et al. (2008). "The role of FabH in the biosynthesis of branched-chain fatty acids in *Streptomyces*."[\[1\]](#) Microbiology.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. Short Branched- Chain C6 Carboxylic Acids Result in Increased Growth, Novel 'Unnatural' Fatty Acids and Increased Membrane Fluidity in a Listeria monocytogenes Branched- Chain Fatty Acid-Deficient Mutant - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. US11787900B2 - Biodegradable sustainable polyesters - Google Patents \[patents.google.com\]](#)
- [4. Influence of Fatty Acid Precursors, Including Food Preservatives, on the Growth and Fatty Acid Composition of Listeria monocytogenes at 37 and 10°C - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Technical Guide: Biological Role of 10-Methyltridecanoic Acid in Microorganisms[1]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1260040/docs#technical-guide-biological-role-of-10-methyltridecanoic-acid-in-microorganisms-1\]](https://www.benchchem.com/product/b1260040/docs#technical-guide-biological-role-of-10-methyltridecanoic-acid-in-microorganisms-1)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)